

Mtb-cyt-bd Oxidase-IN-6: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Mtb-cyt-bd oxidase-IN-6*

Cat. No.: *B15567898*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Mtb-cyt-bd oxidase-IN-6**, a potent inhibitor of *Mycobacterium tuberculosis* (Mtb) cytochrome bd oxidase. This document consolidates its chemical structure, key biological properties, and detailed experimental methodologies for its evaluation.

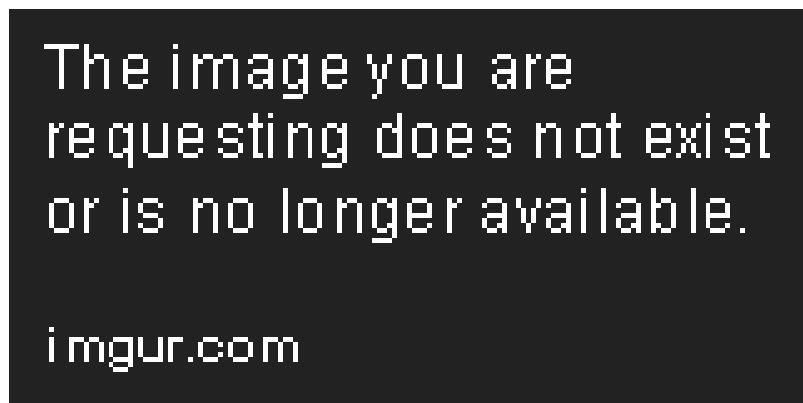
Core Chemical and Biological Properties

Mtb-cyt-bd oxidase-IN-6, identified as analogue 1g in foundational research, is a promising anti-tubercular agent targeting the alternative terminal oxidase of the Mtb electron transport chain.^{[1][2][3]} Its inhibition of cytochrome bd oxidase presents a strategic approach to disrupt the pathogen's energy metabolism, particularly under conditions of stress and hypoxia where this enzyme is crucial.

Chemical Identity

Property	Value
Chemical Name	6-fluoro-3-(3,7-dimethyloct-6-en-1-yl)-2-methylquinolin-4(1H)-one
Molecular Formula	C ₂₀ H ₂₆ FNO
Molecular Weight	315.43 g/mol
CAS Number	1246461-10-8

Chemical Structure:



A definitive chemical structure image for **Mtb-cyt-bd oxidase-IN-6** (analogue 1g) is not publicly available in the search results. A representative structure of a fluoro-quinolone core with a generic alkyl chain is depicted above for illustrative purposes.

Biological Activity

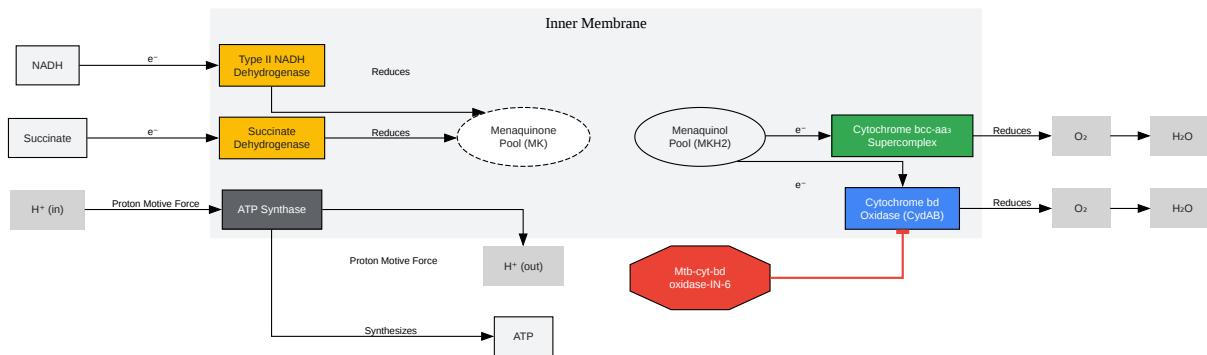
The inhibitory activity of **Mtb-cyt-bd oxidase-IN-6** has been quantified against both the isolated enzyme and whole Mtb cells.

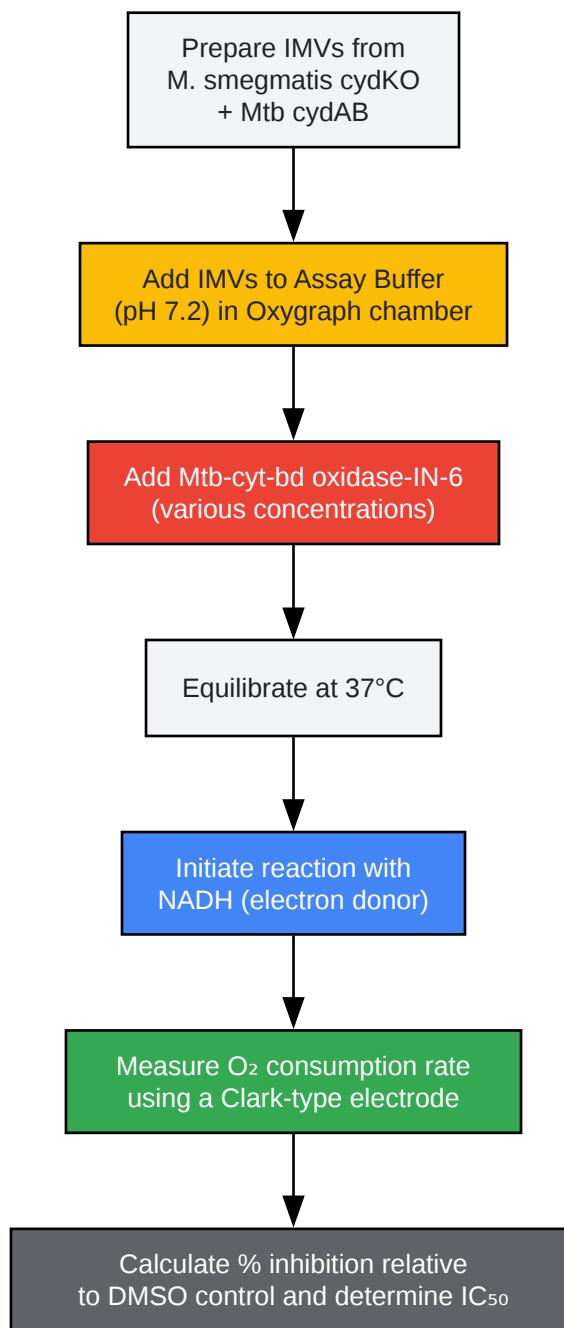
Parameter	Value	Target/Organism
IC ₅₀	0.35 μM	M. tuberculosis cytochrome bd oxidase
MIC	4 μM	M. tuberculosis H37Rv

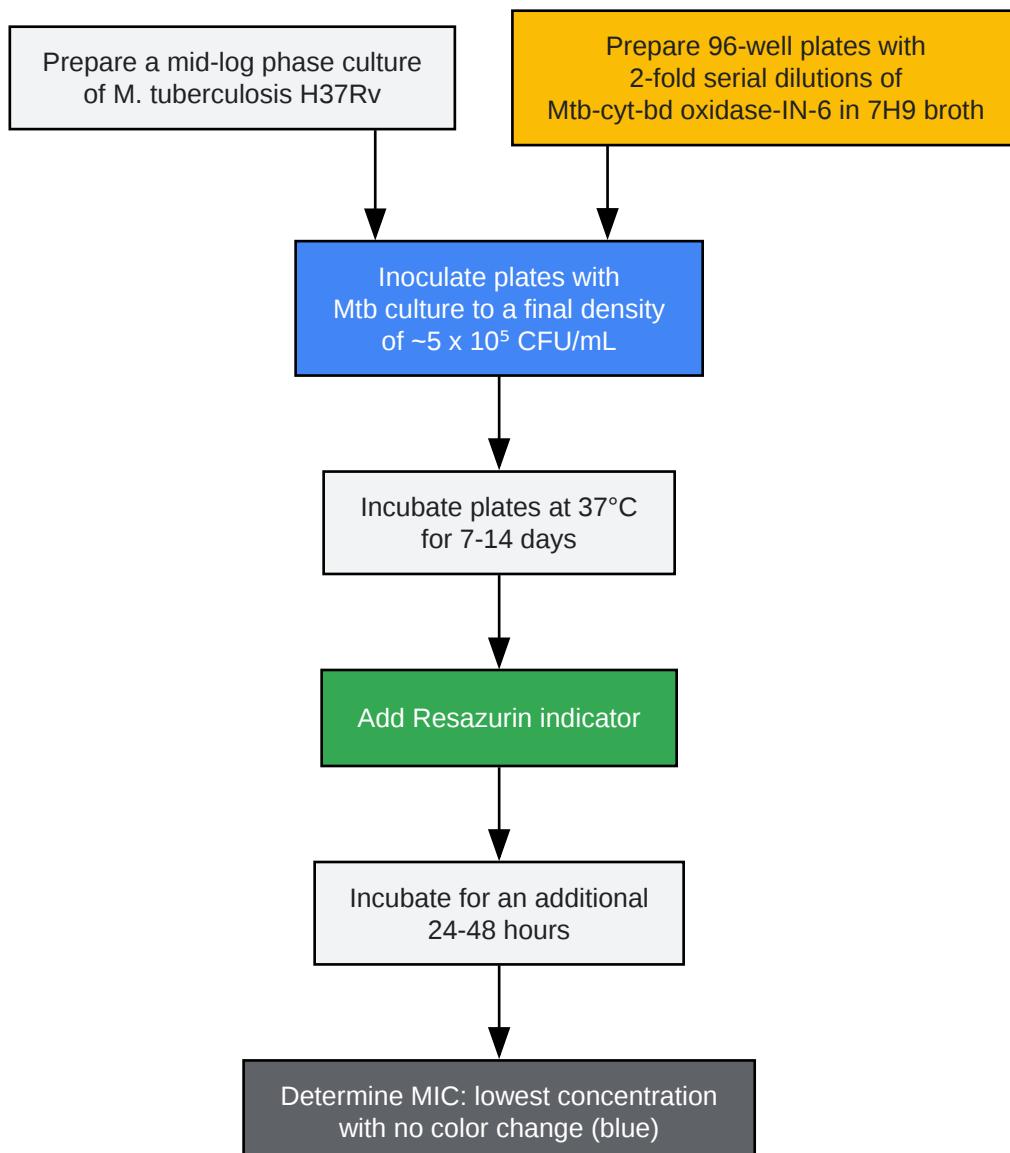
Mechanism of Action: Targeting the Mtb Electron Transport Chain

Mycobacterium tuberculosis possesses a branched electron transport chain (ETC) with two terminal oxidases: the cytochrome bcc-aa₃ supercomplex and the cytochrome bd oxidase.[4] While the cytochrome bcc-aa₃ is the primary oxidase under normoxic conditions, the cytochrome bd oxidase (CydAB) becomes critical for survival under hypoxic and nitrosative stress conditions often encountered within the host.[4] **Mtb-cyt-bd oxidase-IN-6** selectively inhibits the cytochrome bd oxidase, thereby disrupting the electron flow from menaquinol to

oxygen. This inhibition leads to a reduction in proton motive force and subsequent ATP synthesis, ultimately hindering bacterial growth and survival.







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